

A Comparative Guide to the Efficacy of Formaldehyde-Releasing Preservatives

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Ethyl-1-aza-3,7-dioxabicyclo[3.3.0]octane

CAS No.: 7747-35-5

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the efficacy of several common formaldehyde-releasing preservatives. The information is compiled from various studies to assist in the selection of appropriate antimicrobial agents for product formulation. This document summarizes quantitative efficacy data, details relevant experimental protocols, and illustrates the mechanisms of action and potential cytotoxicity pathways.

Introduction to Formaldehyde-Releasing Preservatives

Formaldehyde-releasing preservatives are a class of antimicrobial agents that slowly release small amounts of formaldehyde over time to prevent the growth of bacteria, yeast, and mold in water-based products.[1] They are valued for their broad-spectrum activity and cost-effectiveness.[1] Common examples of these preservatives include Quaternium-15, DMDM Hydantoin, Imidazolidinyl Urea, Diazolidinyl Urea, and Bronopol. The efficacy of these

preservatives is attributed to the action of the released formaldehyde, which acts as a biocide. [2]

Quantitative Efficacy Data

The antimicrobial efficacy of preservatives can be quantified in several ways, including Minimum Inhibitory Concentration (MIC) and log reduction values from preservative efficacy tests (also known as challenge tests). The following tables summarize available quantitative data for several formaldehyde-releasing preservatives. It is important to note that direct comparison can be challenging as testing conditions may vary between studies.

Table 1: Minimum Inhibitory Concentration (MIC) of Common Formaldehyde-Releasing Preservatives

Preservative	Staphylococcus aureus	Escherichia coli	Pseudomonas aeruginosa	Candida albicans	Aspergillus brasiliensis
Imidazolidinyl Urea	500 ppm[2]	500 ppm[2]	500 ppm[2]	>1000 ppm[2]	>1000 ppm[2]
Diazolidinyl Urea	-	-	-	Ineffective at high concentrations in a challenge test[3]	-
Bronopol	12.5-25 mg/L[4]	12.5-25 mg/L[4]	12.5-25 mg/L[4]	12.5-25 mg/L[4]	12.5-25 mg/L*[4]

Note: The specific microorganisms for the Bronopol MIC values were not detailed in the source but were referred to as "key test microorganisms."

Table 2: Preservative Efficacy Test Data (Kill Rate) for Select Formaldehyde-Releasing Preservatives

Preservative	Concentration	Microorganism	Incubation Time	Kill Rate
Diazolidinyl Urea (DAU)	40 mM (~0.92%)	Vancomycin-Resistant Enterococcus (VRE)	120 min	>94% ^[5]
DMDM Hydantoin	100 mM (~2.56%)	Vancomycin-Resistant Enterococcus (VRE)	60 min	91% ^[5]
Sodium Hydroxymethylglycinate (SMG)	40 mM (~0.79%)	Methicillin-Resistant Staphylococcus aureus (MRSA)	120 min	>95% ^[5]
All FARs Tested*	-	Pseudomonas aeruginosa	60 & 120 min	Bactericidal effect ^[5]
Various FARs	High Concentrations	Candida albicans	-	Relative resistance ^[5]

FARs tested in this study were Diazolidinyl Urea, DMDM Hydantoin, Sodium Hydroxymethylglycinate, 2-(hydroxymethyl)-2-nitro-1,3-propanediol (NT), and 2-nitro-1-propanol (NP).

Table 3: Relative Formaldehyde Release from Common Preservatives

A study measuring the amount of formaldehyde released from various preservatives under different conditions found the following order, from highest to lowest release:^[6]

Preservative	Relative Formaldehyde Release
Paraformaldehyde (PF)	Highest
Diazolidinyl Urea (DU)	High
DMDM Hydantoin	Moderate
Quaternium-15 (QU)	Moderate
Imidazolidinyl Urea (IU)	Moderate
Methenamine (MA)	Lower
Bronopol (BP)	Low
Poly(p-toluenesulfonamide-co-formaldehyde) (PTSAF)	Lowest

Experimental Protocols

The efficacy of antimicrobial preservatives is most commonly evaluated using a Preservative Efficacy Test (PET), also known as a challenge test. The United States Pharmacopeia (USP) <51> and ISO 11930 are standard protocols for this test.^[1]

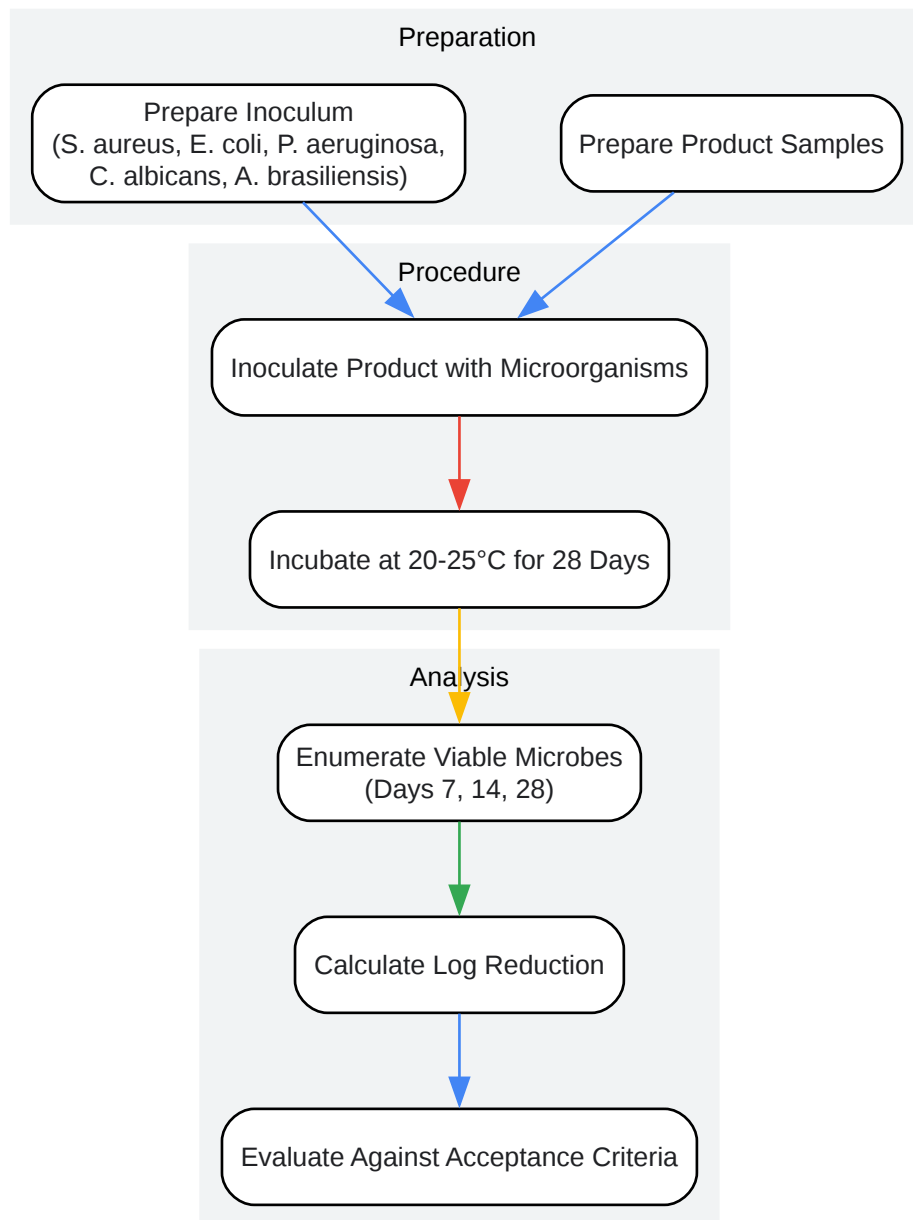
USP <51> Antimicrobial Effectiveness Test Protocol

- **Preparation of Inoculum:** Standardized strains of five microorganisms are prepared: *Staphylococcus aureus* (ATCC 6538), *Escherichia coli* (ATCC 8739), *Pseudomonas aeruginosa* (ATCC 9027), *Candida albicans* (ATCC 10231), and *Aspergillus brasiliensis* (ATCC 16404). The concentration of each microbial suspension is adjusted to approximately 1×10^8 colony-forming units (CFU)/mL.
- **Inoculation of the Product:** The test product is inoculated with a small volume (0.5% to 1.0% of the product volume) of one of the microbial suspensions to achieve an initial concentration of between 1×10^5 and 1×10^6 CFU/mL. Separate product samples are used for each of the five microorganisms.
- **Incubation:** The inoculated product containers are incubated at 20-25°C for 28 days.

- Enumeration: At specified intervals (typically 7, 14, and 28 days), a small amount of the inoculated product is removed, and the number of viable microorganisms is determined using plate count methods. Neutralizers may be required to inactivate the preservative and allow for microbial growth on the plates.
- Evaluation of Results: The log reduction in the microbial population from the initial inoculum is calculated at each time point. The preservative system is deemed effective if it meets the acceptance criteria outlined in the USP <51> for the specific product category. For topical products (Category 2), this generally requires a minimum of a 2-log reduction of bacteria by day 14 and no increase in yeast and mold counts from day 14 to day 28.

Mandatory Visualizations

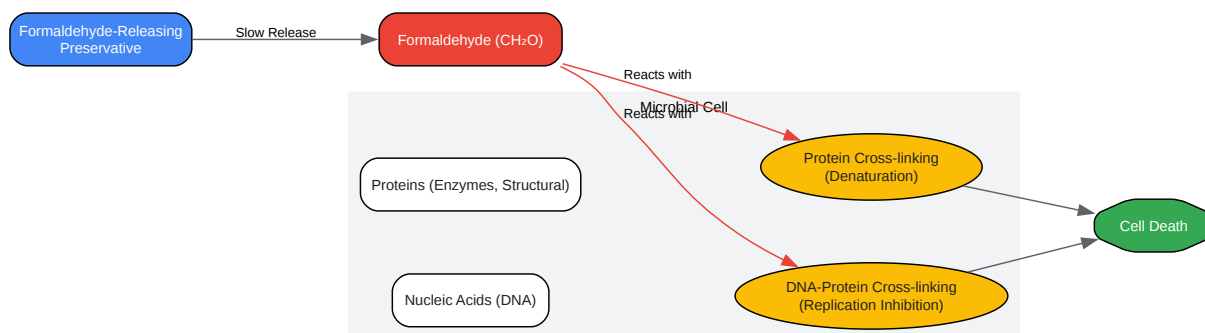
Experimental Workflow



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Caption: Generalized workflow of a preservative efficacy test (challenge test).

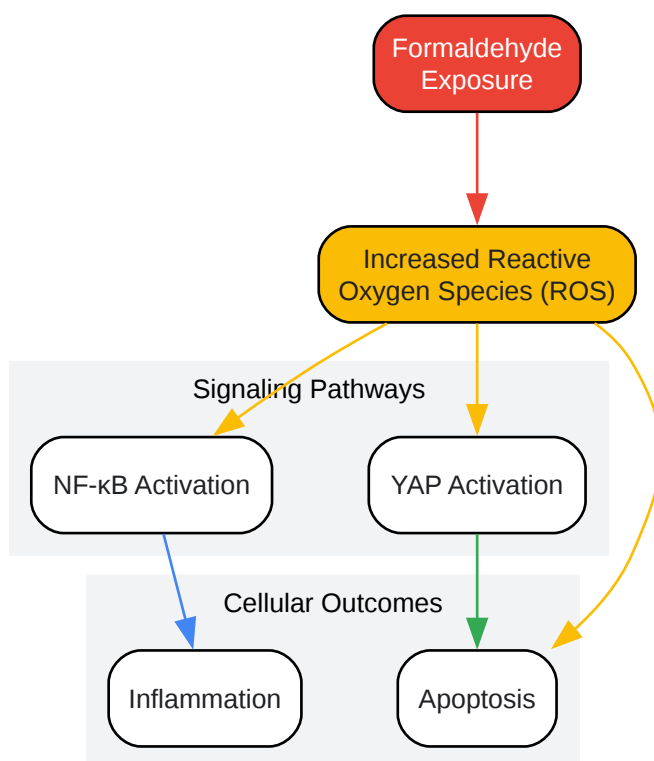
Antimicrobial Mechanism of Action



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Caption: Antimicrobial mechanism of action of formaldehyde-releasing preservatives.

Signaling Pathways in Formaldehyde-Induced Cytotoxicity



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Caption: Simplified signaling pathways in formaldehyde-induced cytotoxicity.

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- To cite this document: BenchChem. [A Comparative Guide to the Efficacy of Formaldehyde-Releasing Preservatives]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1207425/docs#a-comparative-guide-to-the-efficacy-of-formaldehyde-releasing-preservatives>]

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